

# Pentryl: Application Notes and Protocols for Military and Industrial Explosives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentryl

Cat. No.: B1208548

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pentryl**, chemically known as 2,4,6-trinitrophenylnitraminoethyl nitrate, is a powerful high explosive that has been of interest for both military and industrial applications. Possessing a unique molecular structure that incorporates nitro, nitramine, and nitrate ester functional groups, **Pentryl** exhibits high detonation velocity and brisance. These characteristics place it in a category of energetic materials with significant destructive power, comparable to other well-known military explosives such as Tetryl and TNT. This document provides a summary of its explosive properties, detailed protocols for its synthesis and performance testing, and an overview of its applications.

## Data Presentation

The explosive properties of **Pentryl** have been evaluated through various standardized tests. The following table summarizes the key quantitative data, offering a comparison with other common military explosives.

Explosive Compound	Detonation Velocity (m/s) at Density (g/cm <sup>3</sup> )	Trauzl Lead Block Test (cm <sup>3</sup> )	Lead Block Compression (mm)
Pentryl	5000 at 0.80	15.8	18.5
Tetryl	5400 at 0.90	13.8	16.6
TNT	4450 at 0.90	12.2	14.8
Picric Acid	4970 at 0.98	12.4	16.4

Note: Data is compiled from historical sources and testing conditions may vary.[\[1\]](#)

## Experimental Protocols

### Synthesis of Pentryl

The synthesis of **Pentryl** is a multi-step process that involves the nitration of an intermediate compound, 2,4-dinitrophenylaminoethanol. The following protocol is a laboratory-scale procedure. Extreme caution should be exercised when handling the materials and performing the reactions described below, as they involve highly energetic and hazardous substances.

Materials:

- 2,4-Dinitrochlorobenzene (DNCB)
- Ethanolamine
- Sodium Bicarbonate
- Nitric Acid (98%)
- Sulfuric Acid (98%)
- Ice
- Distilled Water
- Acetone

- Ethanol

#### Procedure:

- Synthesis of 2,4-dinitrophenylaminoethanol:
    - In a reaction flask, dissolve 2,4-dinitrochlorobenzene in ethanol.
    - Slowly add ethanolamine to the solution while stirring. An exothermic reaction will occur. Maintain the temperature below 50°C using an ice bath.
    - After the addition is complete, continue stirring for 2 hours at room temperature.
    - Neutralize the mixture with a dilute solution of sodium bicarbonate.
    - The product, 2,4-dinitrophenylaminoethanol, will precipitate. Filter the solid, wash with cold water, and dry.
  - Nitration to **Pentryl**:
    - Prepare a nitrating mixture by carefully and slowly adding sulfuric acid to nitric acid in a flask cooled in an ice-salt bath. The temperature should be maintained below 10°C.
    - Slowly add the dried 2,4-dinitrophenylaminoethanol to the cold nitrating mixture in small portions, ensuring the temperature does not exceed 20°C.
    - After the addition is complete, allow the mixture to stir at room temperature for 1 hour.
    - Carefully pour the reaction mixture onto a large amount of crushed ice. **Pentryl** will precipitate as a pale yellow solid.
    - Filter the crude **Pentryl** and wash it thoroughly with cold water until the washings are neutral to litmus paper.
    - Further purification can be achieved by recrystallization from an acetone-ethanol mixture.
- [2]

## Performance Testing Protocols

The following are standardized tests to evaluate the explosive performance of **Pentryl**.

### 1. Trauzl Lead Block Test

This test measures the brisance or shattering power of an explosive.

- Apparatus: A cylindrical lead block (200 mm in diameter and 200 mm high) with a central borehole (25 mm in diameter and 125 mm deep).[\[3\]](#)[\[4\]](#)
- Procedure:
  - A 10-gram sample of **Pentryl** is carefully wrapped in tin foil.[\[3\]](#)[\[4\]](#)
  - The sample is placed at the bottom of the borehole in the lead block.[\[3\]](#)[\[4\]](#)
  - A standard detonator is inserted into the sample.
  - The remainder of the borehole is filled with sand.[\[3\]](#)[\[4\]](#)
  - The detonator is initiated electrically from a safe distance.
  - After the explosion, the volume of the resulting cavity in the lead block is measured by filling it with water and then measuring the volume of the water.[\[4\]](#)
  - The initial volume of the borehole is subtracted from the final volume to determine the net expansion.

### 2. Lead Block Compression Test

This test also provides a measure of the explosive's power and brisance.

- Apparatus: A lead cylinder (typically 64 mm long) and a detonator.[\[1\]](#)
- Procedure:
  - A 50-gram sample of **Pentryl** is placed on top of the lead cylinder.[\[1\]](#)
  - A standard detonator is placed in contact with the explosive sample.

- The detonator is initiated.
- The shortening of the lead cylinder due to the force of the explosion is measured.[1]

### 3. Detonation Velocity Measurement

This test determines the speed at which the detonation wave propagates through the explosive.

- Apparatus: A long, uniform column of the explosive, and a high-speed electronic timing device with probes.
- Procedure (Point-to-Point Electric Method):
  - **Pentryl** is loaded into a tube of a known length and diameter to a specific density.
  - Two or more probes are inserted into the explosive column at precisely measured distances from each other.
  - The explosive is initiated at one end.
  - As the detonation front passes each probe, it sends an electrical signal to the timing device.
  - The time interval between the signals from consecutive probes is recorded.
  - The detonation velocity is calculated by dividing the distance between the probes by the recorded time interval.

## Applications

### Military Applications

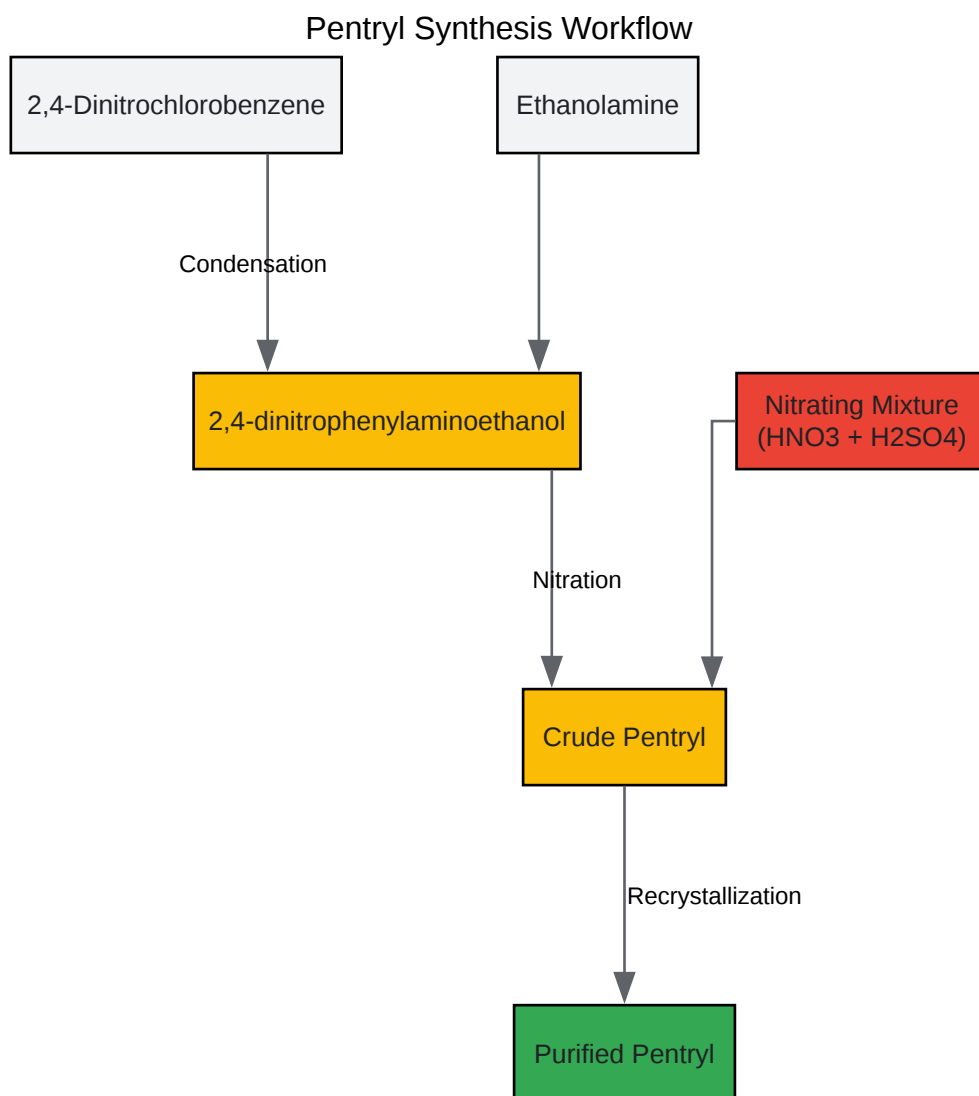
Historically, **Pentryl** has been considered for military applications due to its high explosive power, which is greater than that of TNT.[1] Its primary potential role was as a booster explosive. Boosters are used to amplify the initial detonation from a small, sensitive primary explosive (like in a detonator) to a level sufficient to reliably initiate a larger, less sensitive main charge of a high explosive. **Pentryl**'s sensitivity to initiation is comparable to that of Tetryl, a

common booster explosive.[1] However, there is limited evidence of its large-scale adoption in military munitions, with more stable and widely produced explosives like Tetryl and RDX often being favored.

## Industrial Applications

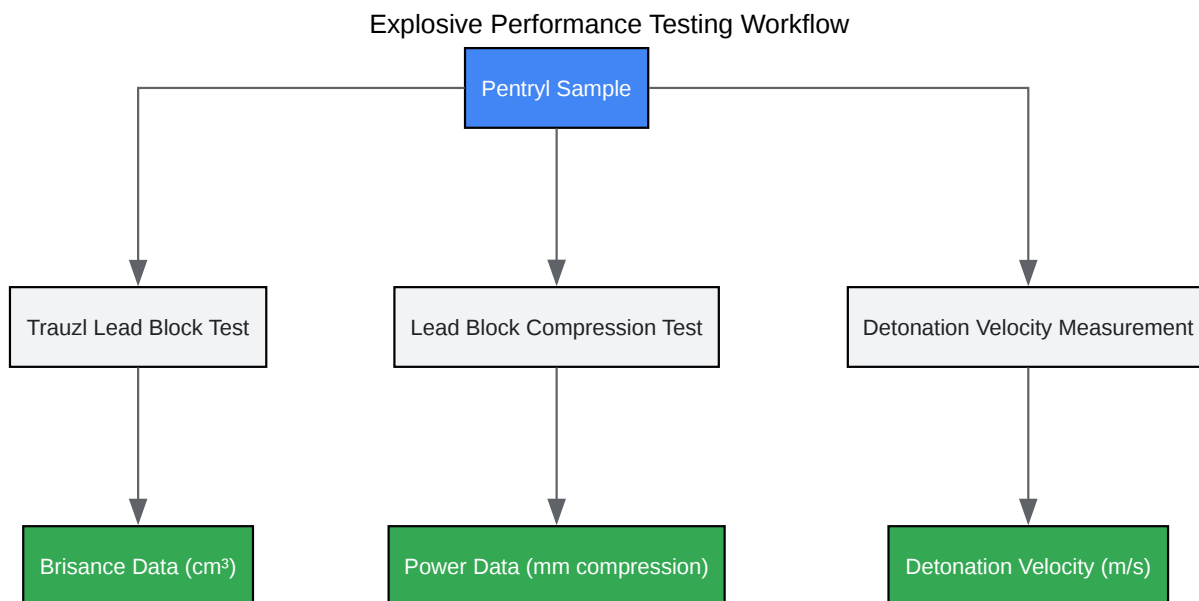
The industrial applications of **Pentryl** are not well-documented. While related compounds, nitrated aromatic amines, find use in the synthesis of dyes and other chemical intermediates, the direct application of **Pentryl** in industrial settings is likely limited due to its hazardous nature and the availability of more cost-effective and safer alternatives for commercial blasting operations. The primary interest in **Pentryl** remains within the realm of energetic materials research and development.

## Visualizations



[Click to download full resolution via product page](#)

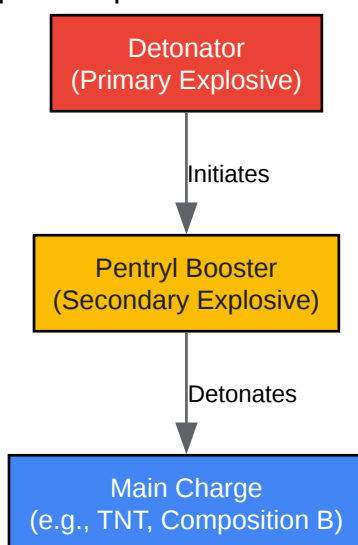
Caption: Workflow for the synthesis of **Pentryl**.



[Click to download full resolution via product page](#)

Caption: Workflow for explosive performance testing of **Pentryl**.

#### Conceptual Explosive Train with Pentryl



[Click to download full resolution via product page](#)

Caption: Conceptual explosive train illustrating the role of **Pentryl** as a booster.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. mueller-instruments.de [mueller-instruments.de]
- 3. sciencemadness.org [sciencemadness.org]
- 4. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Pentryl: Application Notes and Protocols for Military and Industrial Explosives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208548#use-of-pentryl-in-military-and-industrial-explosives]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)